

Technical Comparison Guide: Spectroscopic Profiling & Performance Benchmarking of Bis(2-butoxyethyl) Sebacate

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Compound of Interest

Compound Name: *Bis(2-butoxyethyl) sebacate*

CAS No.: 141-19-5

Cat. No.: B1667310

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Executive Summary: The "Polar" Cold-Resistant Plasticizer

Bis(2-butoxyethyl) sebacate (BBES), often commercially referred to as Dibutyl Cellosolve Sebacate, occupies a critical niche in the plasticizer market. While standard alkyl sebacates like Dioctyl Sebacate (DOS) are the industry benchmark for low-temperature flexibility, they suffer from poor compatibility with polar polymers (e.g., Nitrile Rubber, Neoprene) and high extractability in hydrocarbon fuels.

BBES bridges this gap. By incorporating ether linkages into the ester tail, BBES introduces controlled polarity. This structural modification maintains the low-temperature backbone of sebacic acid while significantly enhancing oil extraction resistance and compatibility with polar matrices.

This guide provides a rigorous spectroscopic framework to authenticate BBES and benchmarks its performance against its primary alternatives: DOS and Dibutyl Sebacate (DBS).

Spectroscopic Characterization: The Authentication Protocol

Distinguishing BBES from DOS is a common analytical challenge, as both are high-boiling, clear liquids with similar refractive indices. The following protocols rely on the unique signature of the glycol ether moiety in BBES.

Nuclear Magnetic Resonance (NMR) Fingerprinting

NMR is the definitive method for structural validation. The key differentiator is the ethylene glycol motif (

), which is absent in DOS and DBS.

Experimental Protocol:

- Sample Prep: Dissolve 10 mg of analyte in 0.6 mL of (Chloroform-d).
- Acquisition: Run 1H NMR (400 MHz minimum) with 16 scans, 1s relaxation delay.
- Analysis: Focus on the 3.0–4.5 ppm region.

Diagnostic Signals (Comparison):

Feature	Bis(2-butoxyethyl) Sebacate (BBES)	Diethyl Sebacate (DOS)	Dibutyl Sebacate (DBS)
-Methylene (Ester)	Triplet ~2.3 ppm	Triplet ~2.3 ppm	Triplet ~2.3 ppm
(Ester side)	Multiplet 4.20–4.25 ppm	Triplet ~4.05 ppm	Triplet ~4.05 ppm
Ether Linkage ()	Distinct Multiplets 3.50–3.70 ppm	ABSENT	ABSENT
Terminal Methyl	Triplet ~0.9 ppm	Multiplet ~0.9 ppm	Triplet ~0.9 ppm

“

Analyst Note: The presence of signals in the 3.5–3.7 ppm range is the "Go/No-Go" confirmation for BBES. If the spectrum is clean between 2.5 and 4.0 ppm, you likely have DOS or DBS.

FTIR Rapid Screening

For routine Quality Control (QC), FTIR provides a faster, albeit less granular, confirmation.

Experimental Protocol:

- Method: ATR (Attenuated Total Reflectance) on a Diamond/ZnSe crystal.
- Parameters: 4 cm^{-1} resolution, 32 scans.
- Key Bands:
 - 1735 cm^{-1} : C=O Stretch (Common to all sebacates).
 - 1110–1125 cm^{-1} : C-O-C Ether Stretch. Strong in BBES; Weak/Absent in DOS.

GC-MS Impurity Profiling

Gas Chromatography-Mass Spectrometry is essential for quantifying free alcohol impurities (2-butoxyethanol vs. 2-ethylhexanol).

Experimental Protocol:

- Column: HP-5MS or equivalent (30m x 0.25mm x 0.25 μm).
- Carrier: Helium @ 1.0 mL/min.
- Temp Program: 60°C (1 min) → 20°C/min → 300°C (hold 5 min).
- MS Source: EI (70 eV).

Fragmentation Logic:

- BBES (MW 402): Weak molecular ion. Prominent fragment at m/z 117 (butoxyethyl cation) and m/z 57 (butyl).
- DOS (MW 426): Prominent fragment at m/z 112 (octene rearrangement) and m/z 129 (protonated acid fragment).

Performance Benchmarking

The choice between BBES and DOS is a trade-off between cold flexibility and oil resistance.

Comparative Performance Data

Property	Bis(2-butoxyethyl) Sebacate (BBES)	Diocetyl Sebacate (DOS)	Dibutyl Sebacate (DBS)
CAS Number	141-19-5	122-62-3	109-43-3
Molecular Weight	402.6 g/mol	426.7 g/mol	314.5 g/mol
Freezing Point	-10°C (approx)	-48°C	-11°C
Plasticizing Efficiency	High	Medium	Very High
Volatility (Heat Loss)	Low	Very Low	High (Risk of fogging)
Oil Extraction Resistance	Excellent (Polarity mismatch with oil)	Poor (Extracts easily)	Poor
Water Solubility	Slight (Ether H-bonding)	Negligible	Negligible
Primary Application	Fuel lines, Nitrile Rubber, Anti-static PVC	Cable jacketing, Food wrap	Coatings, Cosmetics

Mechanism of Action

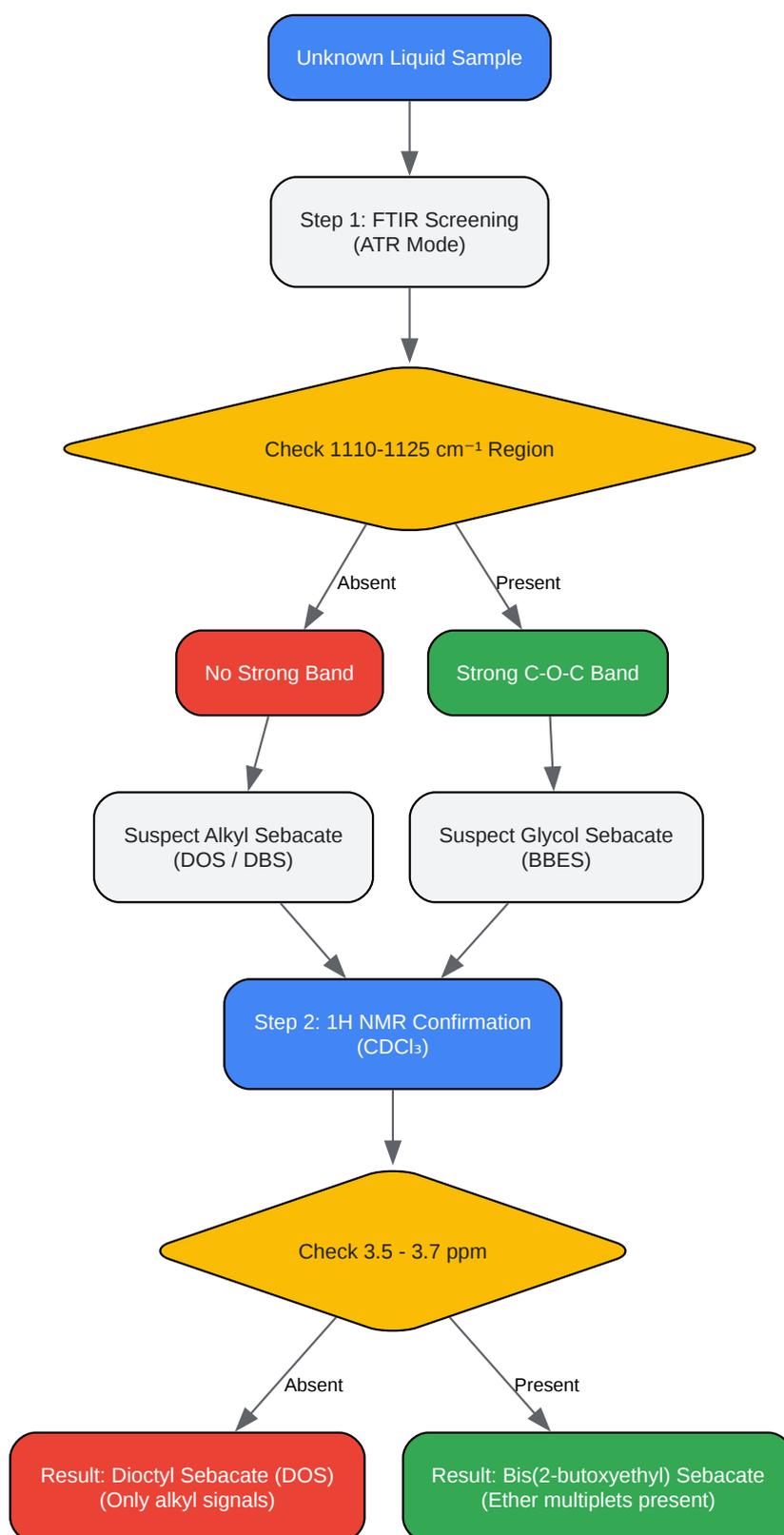
- DOS: Relies on purely aliphatic chains to push polymer chains apart (Free Volume Theory). It is highly soluble in non-polar oils, leading to leaching and material hardening.

- BBES: The ether oxygen increases the Solubility Parameter (), bringing it closer to polar polymers like PVC and Nitrile Rubber (NBR). This "Polar Anchoring" prevents the plasticizer from migrating into non-polar solvents (gasoline, oils).

Visualizations

Diagram 1: Analytical Decision Tree for Sebacate Identification

This workflow ensures correct identification of unknown plasticizer samples.

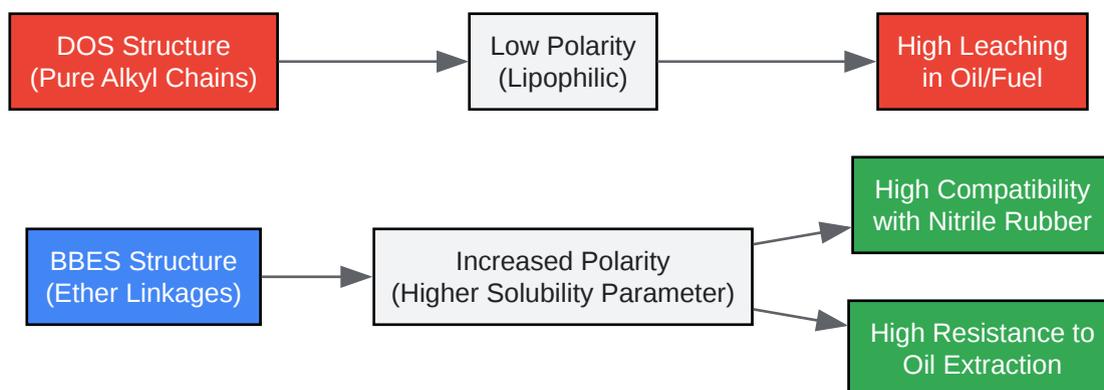


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Caption: Logical workflow for distinguishing BBES from standard alkyl sebacates using IR screening followed by NMR validation.

Diagram 2: Structure-Property Relationship

Understanding why BBES performs differently in oil environments.



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Caption: Mechanistic impact of the ether linkage on polarity, driving the superior oil resistance of BBES compared to DOS.

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